

Uncharted Territory: The Elusive Nature of 2,2,3,5-Tetramethylhexanal

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,2,3,5-Tetramethylhexanal

Cat. No.: B15263473

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A comprehensive search of scientific literature and chemical databases reveals a notable absence of information regarding the discovery, history, and specific properties of **2,2,3,5-Tetramethylhexanal**. This suggests that the compound is either a novel, yet-to-be-synthesized molecule or one that has not been the subject of published research.

While an in-depth technical guide on **2,2,3,5-Tetramethylhexanal** cannot be constructed due to the lack of available data, this report aims to provide context by examining related, well-documented chemical structures. The focus will be on the isomeric alkane, 2,2,3,5-tetramethylhexane, for which physical and spectroscopic data are available. This comparative approach may offer valuable insights for researchers and drug development professionals interested in the potential properties of highly branched aliphatic aldehydes.

The Known Relative: 2,2,3,5-Tetramethylhexane

In contrast to its aldehyde counterpart, the alkane 2,2,3,5-tetramethylhexane is a known compound with documented physical properties. Understanding this related structure can provide a foundational understanding of the steric and electronic environment of the carbon skeleton.

Physicochemical Data

A summary of the available quantitative data for 2,2,3,5-tetramethylhexane is presented below. This information is crucial for predicting the behavior of related compounds and for designing potential synthetic routes.

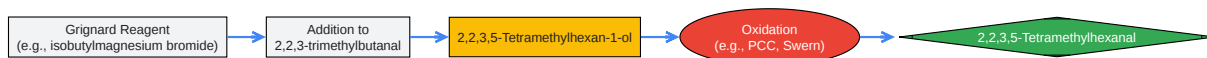
Property	Value	Reference
Molecular Formula	C ₁₀ H ₂₂	[1][2]
Molecular Weight	142.28 g/mol	[1][2]
CAS Registry Number	52897-09-3	[1]
Boiling Point	148.41°C	[3]
Melting Point	-53.99°C	[3]
Density	0.7330 g/cm ³	[3]
Refractive Index	1.4119	[3]

Hypothetical Synthesis and Characterization: A Forward-Looking Perspective

While no specific experimental protocols for the synthesis of **2,2,3,5-Tetramethylhexanal** have been found, a general understanding of organic chemistry principles allows for the postulation of a potential synthetic workflow. The oxidation of the corresponding primary alcohol, 2,2,3,5-tetramethylhexan-1-ol, would be a logical approach.

Potential Synthetic Workflow

The following diagram illustrates a hypothetical two-step synthesis of **2,2,3,5-Tetramethylhexanal** from a suitable starting material. This serves as a conceptual guide for researchers who may wish to explore the synthesis of this novel compound.



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Caption: Hypothetical synthesis of **2,2,3,5-Tetramethylhexanal**.

Envisioned Experimental Protocol: Oxidation of 2,2,3,5-Tetramethylhexan-1-ol

Should the precursor alcohol become available, a standard oxidation protocol could be employed for the synthesis of the target aldehyde.

Materials:

- 2,2,3,5-Tetramethylhexan-1-ol
- Pyridinium chlorochromate (PCC)
- Dichloromethane (DCM), anhydrous
- Silica gel
- Sodium bicarbonate solution, saturated
- Magnesium sulfate, anhydrous
- Standard laboratory glassware and magnetic stirrer

Procedure:

- Dissolve 2,2,3,5-tetramethylhexan-1-ol in anhydrous DCM in a round-bottom flask under an inert atmosphere.
- Add PCC to the solution in one portion.
- Stir the reaction mixture at room temperature and monitor the progress by thin-layer chromatography (TLC).
- Upon completion, dilute the reaction mixture with diethyl ether and filter through a pad of silica gel to remove the chromium salts.
- Wash the filtrate sequentially with saturated sodium bicarbonate solution and brine.

- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield **2,2,3,5-tetramethylhexanal**.

Future Directions and a Call for Research

The absence of **2,2,3,5-Tetramethylhexanal** in the existing scientific literature presents a unique opportunity for discovery. The synthesis and characterization of this novel aldehyde could lead to the exploration of its chemical reactivity, potential biological activity, and applications in materials science or fragrance chemistry. Researchers are encouraged to pursue the synthesis of this compound and to publish their findings to expand the collective knowledge of organic chemistry. The detailed investigation of its spectroscopic properties (NMR, IR, Mass Spectrometry) would be the first step in confirming its structure and understanding its fundamental characteristics. The exploration of its potential role in signaling pathways or as a building block for more complex molecules remains an open and intriguing field of study.

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- To cite this document: BenchChem. [Uncharted Territory: The Elusive Nature of 2,2,3,5-Tetramethylhexanal]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15263473#discovery-and-history-of-2-2-3-5-tetramethylhexanal]

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